

Ethyl 3-(benzylamino)propanoate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 3-(benzylamino)propanoate

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An In-depth Technical Guide to Ethyl 3-(benzylamino)propanoate

This technical guide provides a comprehensive overview of the physicochemical properties and a common synthetic route for **Ethyl 3-(benzylamino)propanoate**, a compound of interest to researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties

Ethyl 3-(benzylamino)propanoate is a substituted β -alanine ethyl ester derivative. Its core molecular and physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1][2][3]
Molecular Weight	207.27 g/mol	[2][3]
CAS Number	23583-21-3	[1]
Appearance	Colorless to Almost colorless clear liquid	[4]
Boiling Point	135 °C at 2 mmHg	[4]
Refractive Index	1.503	[1]
Density	1.03 g/cm ³ (at 20°C)	[4]

Synthesis of Ethyl 3-(benzylamino)propanoate

A common and straightforward method for the synthesis of **Ethyl 3-(benzylamino)propanoate** is the Michael addition of benzylamine to ethyl acrylate. This reaction is typically catalyzed by an acidic catalyst, such as acidic alumina.

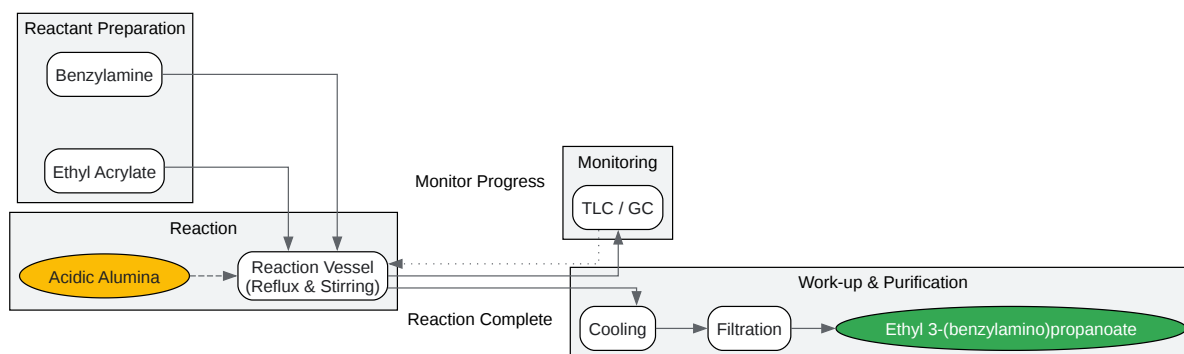
Experimental Protocol

The following protocol outlines a general procedure for the synthesis of **Ethyl 3-(benzylamino)propanoate**:[\[5\]](#)

- **Reactant Preparation:** In a suitable reaction vessel, combine benzylamine (1.5 molar equivalents) and ethyl acrylate (1.0 molar equivalent).
- **Catalyst Addition:** Introduce acidic alumina (200 mol%) to the reaction mixture.
- **Reaction Conditions:** The mixture is refluxed with continuous stirring. The reaction is heated using an oil bath to maintain the reflux temperature.
- **Monitoring the Reaction:** The progress of the reaction should be monitored periodically using Thin Layer Chromatography (TLC) and Gas Chromatography (GC) until the starting materials are consumed.
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature.
- **Purification:** The acidic alumina catalyst is removed from the cooled mixture by filtration through filter paper to yield the crude product. Further purification can be achieved through techniques such as distillation under reduced pressure.

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Ethyl 3-(benzylamino)propanoate**.



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Caption: Synthesis workflow for **Ethyl 3-(benzylamino)propanoate**.

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